

Application Note: Quantification of Proanthocyanidin A4 by LC-MS/MS

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Compound of Interest

Compound Name: Proanthocyanidin A4 (Standard)

Cat. No.: B15560543

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Proanthocyanidins (PAs), also known as condensed tannins, are a class of polyphenolic compounds widely distributed in the plant kingdom. They consist of oligomeric and polymeric flavan-3-ol units. A-type proanthocyanidins, which contain an additional ether linkage (C2–O–C7) alongside the typical C4–C8 or C4–C6 bond, are of significant interest due to their unique biological activities. Proanthocyanidin A4 (PA-A4) is an A-type dimer that presents analytical challenges due to its structural complexity and the presence of numerous isomers, such as Proanthocyanidin A2.

This application note details a robust and sensitive method for the quantification of Proanthocyanidin A4 in various matrices using Ultra-High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS). The method employs Multiple Reaction Monitoring (MRM) for selective and accurate quantification, making it suitable for complex sample analysis in research and drug development.

Experimental Protocols

Standard and Sample Preparation

1.1 Reagents and Materials

- Proanthocyanidin A4 analytical standard
- Methanol (LC-MS Grade)
- Acetonitrile (LC-MS Grade)
- Formic Acid (LC-MS Grade)
- Water (LC-MS Grade, e.g., Milli-Q or equivalent)
- Acetone (ACS Grade)[1]
- Acetic Acid (Glacial, ACS Grade)[1]
- Microcentrifuge tubes (1.5 mL)
- Syringe filters (0.22 μ m, PTFE or PVDF)
- LC vials with inserts

1.2 Standard Solution Preparation

- **Primary Stock Solution (1 mg/mL):** Accurately weigh 1.0 mg of Proanthocyanidin A4 standard and dissolve it in 1.0 mL of methanol to create a primary stock solution.
- **Working Stock Solution (10 μ g/mL):** Dilute the primary stock solution 1:100 with 50% methanol in water to create a working stock solution.
- **Calibration Standards:** Prepare a series of calibration standards by serial dilution of the working stock solution with the initial mobile phase composition (e.g., 95% Water/5% Acetonitrile with 0.1% Formic Acid) to cover the desired concentration range (e.g., 1 ng/mL to 1000 ng/mL).

1.3 Sample Extraction Protocol (from a solid plant matrix) This protocol is a general guideline and may require optimization based on the specific matrix.

- Homogenization: Weigh approximately 100 mg of the lyophilized and ground sample into a 2 mL microcentrifuge tube.
- Extraction: Add 1.5 mL of an extraction solvent mixture of acetone/water/acetic acid (70:29.5:0.5, v/v/v).^[1] For other matrices, aqueous ethanol or methanol may also be effective.^{[2][3]}
- Sonication & Shaking: Vortex the tube for 1 minute, followed by ultrasonication in a water bath for 30 minutes at room temperature.
- Centrifugation: Centrifuge the sample at 14,000 x g for 15 minutes at 4°C.
- Collection: Carefully transfer the supernatant to a clean tube. To maximize yield, the pellet can be re-extracted with another 1.0 mL of the extraction solvent and the supernatants pooled.
- Solvent Evaporation: Evaporate the acetone from the pooled supernatant under a gentle stream of nitrogen at 35°C.
- Reconstitution & Filtration: Reconstitute the remaining aqueous extract in 500 µL of the initial mobile phase. Filter the solution through a 0.22 µm syringe filter into an LC vial for analysis.

LC-MS/MS System and Conditions

The analysis is performed on a UHPLC system coupled to a triple quadrupole mass spectrometer.

2.1 Liquid Chromatography (LC) Conditions Separation of A-type proanthocyanidin isomers can be achieved using a reversed-phase C18 column with a water/acetonitrile gradient.^[1]

Parameter	Condition
Column	Acquity UPLC HSS T3 C18 (100 mm x 2.1 mm, 1.8 μ m) or equivalent
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.4 mL/min
Injection Volume	2 μ L
Column Temperature	40 °C
Gradient Elution	5% B (0-1 min), 5-40% B (1-8 min), 40-95% B (8-9 min), 95% B (9-10 min), 95-5% B (10-10.1 min), 5% B (10.1-12 min)

2.2 Mass Spectrometry (MS) Conditions The mass spectrometer is operated in negative electrospray ionization (ESI) mode for high sensitivity, using MRM for quantification. The molecular ion of A-type procyanidin dimers is 2 Da smaller than that of B-type dimers.^[4]

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI)
Polarity	Negative
Capillary Voltage	3.0 kV
Desolvation Temp.	350 °C
Desolvation Gas Flow	800 L/hr (Nitrogen)
Cone Gas Flow	50 L/hr
Collision Gas	Argon

2.3 MRM Transitions for Proanthocyanidin A4 The precursor ion for PA-A4 ($[M-H]^-$) is m/z 575.1. Product ions are generated through characteristic fragmentation pathways, including

retro-Diels-Alder (RDA) and quinone methide (QM) fission.[4][5][6] Two transitions are monitored for confirmation.[7]

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)	Purpose
Proanthocyanidin A4	575.1	449.1	50	25	Quantifier
Proanthocyanidin A4	575.1	407.1	50	35	Qualifier

Note: Collision energies should be empirically optimized for the specific instrument used. The fragment m/z 449 is characteristic of an A-type dimer, while m/z 407 corresponds to an RDA fragmentation followed by water loss.[5][8]

Data Presentation and Expected Performance

The method should be validated for linearity, precision, accuracy, and sensitivity according to standard bioanalytical guidelines.[9][10]

Table 1: Linearity and Sensitivity

Analyte	Linear Range (ng/mL)	Calibration Curve Equation	r^2	LOD (ng/mL)	LOQ (ng/mL)
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| Proanthocyanidin A4 | 1 - 1000 | $y = 150.3x + 250.1$ | >0.995 | 0.3 | 1.0 |

Table 2: Precision and Accuracy (Intra-day)

Analyte	Spiked Conc. (ng/mL)	Measured Conc. (Mean $\pm$ SD, n=6)	Precision (RSD%)	Accuracy (Recovery%)
Proanthocyanidin A4	5	4.8 $\pm$ 0.4	8.3%	96.0%
Proanthocyanidin A4	50	51.2 $\pm$ 3.1	6.1%	102.4%

| Proanthocyanidin A4 | 500 | 489.5 $\pm$ 22.0 | 4.5% | 97.9% |

Note: The data presented in the tables are representative and should be generated during in-house method validation. Expected accuracy is typically within 85-115% and precision (RSD) should be <15%.[\[11\]](#)

Workflow Visualization

The following diagram illustrates the complete analytical workflow from sample preparation to final data analysis.

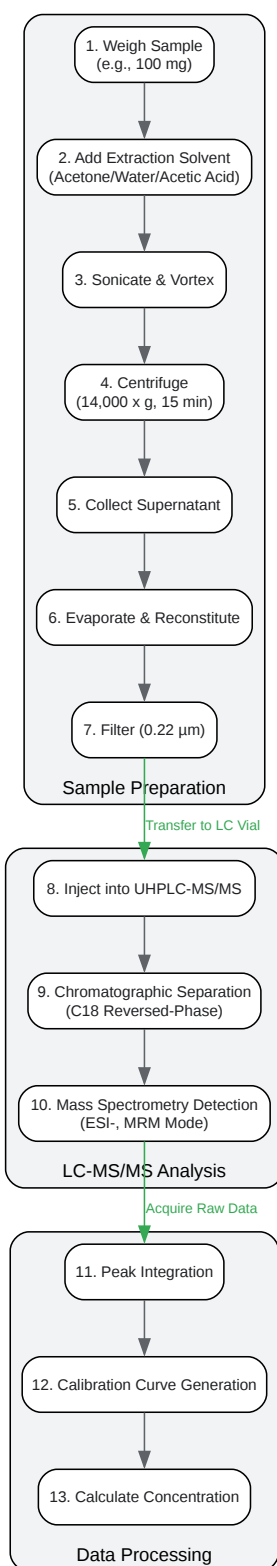


Figure 1. LC-MS/MS Workflow for Proanthocyanidin A4 Quantification

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Caption: Figure 1. LC-MS/MS Workflow for Proanthocyanidin A4 Quantification.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Optimization of the Extraction of Proanthocyanidins from Grape Seeds Using Ultrasonication-Assisted Aqueous Ethanol and Evaluation of Anti-Steatosis Activity In Vitro - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Extraction Techniques of Procyanidins | Encyclopedia MDPI \[encyclopedia.pub\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Procyanidins: a comprehensive review encompassing structure elucidation via mass spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. eurl-pesticides.eu \[eurl-pesticides.eu\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Development and validation of a LC-MS/MS method for the quantification of phenolic compounds in human saliva after intake of a procyanidin-rich pine bark extract - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. cjfs.agriculturejournals.cz \[cjfs.agriculturejournals.cz\]](#)
- [11. Development and Validation of a High-Throughput Quantification Method of Crown Procyanidins in Different Wines by UHPLC-Q-TOF \[mdpi.com\]](#)
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